Reactivity of hydrogen iodide with organic functional groups

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An In-Depth Technical Guide to the Reactivity of Hydrogen Iodide with Organic Functional Groups

Abstract

Hydrogen iodide (HI) is a powerful and versatile reagent in organic synthesis, distinguished by its high acidity and the exceptional nucleophilicity of the corresponding iodide ion. This guide provides a comprehensive exploration of the reactivity of HI with a diverse range of organic functional groups. We will delve into the mechanistic underpinnings of these transformations, including ether cleavage, conversion of alcohols to alkyl iodides, and hydroiodination of unsaturated systems. Emphasis is placed on the causality behind reaction pathways, regiochemical and stereochemical outcomes, and practical considerations for laboratory applications. This document is intended for researchers, chemists, and drug development professionals who seek a deeper, field-proven understanding of how to effectively utilize hydrogen iodide in synthetic chemistry.

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Hydrogen Iodide: Properties, Generation, and Handling

Hydrogen iodide is a diatomic molecule, existing as a pungent, colorless gas under standard conditions. Its aqueous solution is known as hydroiodic acid, which is one of the strongest non-superacidic acids with an estimated pKa of -10. This high acidity, combined with the potent nucleophilicity of the iodide ion (I^-), dictates its chemical behavior.

Comparative Reactivity of Hydrogen Halides

The reactivity of hydrogen halides with organic substrates follows the order: HI > HBr > HCl > HF. This trend is a direct consequence of two primary factors:

- Acidity: The bond strength of the H-X bond decreases down the group (H-F > H-Cl > H-Br > H-I). The weaker H-I bond results in a higher degree of dissociation, making HI the strongest acid of the series. This facilitates the rapid protonation of substrates like alcohols and ethers, which is often the initial step of the reaction.

- Nucleophilicity: The iodide ion is an excellent nucleophile. Its large atomic radius leads to high polarizability, allowing for efficient orbital overlap in the transition states of nucleophilic substitution reactions.

Generation of Hydrogen Iodide

While HI is commercially available in cylinders as a gas or as aqueous solutions, in situ generation is often preferred for convenience and to use the anhydrous form.

- From Alkali Iodides: A common laboratory method involves reacting an alkali iodide salt (NaI or KI) with a non-oxidizing strong acid, such as concentrated phosphoric acid (H_3PO_4). Concentrated sulfuric acid is unsuitable as it oxidizes the iodide ion to elemental iodine (I_2).

- From Phosphorus and Iodine: Anhydrous HI can be generated by the hydrolysis of phosphorus triiodide (PI_3), which is itself formed by the reaction of red phosphorus with iodine. This method requires careful temperature control to avoid the formation of explosive byproducts like phosphine.

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- Modern Catalytic Methods: Recent advancements include the rhodium-catalyzed generation of anhydrous HI from H_2 and I_2. This method is effective for the direct synthesis of iodoalkanes from alkenes, alcohols, and other substrates.

Safety and Handling

Hydrogen iodide is a toxic and highly corrosive substance that can cause severe burns to the skin, eyes, and respiratory tract. It fumes in moist air, forming a corrosive mist of hydroiodic acid.

Key Safety Precautions:

- Always handle HI gas and concentrated hydroiodic acid in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including acid-resistant gloves, chemical splash goggles, a face shield, and a lab coat.
- Cylinders of HI gas should be secured in an upright position.
- In case of exposure, immediately flush the affected area with copious amounts of water and seek prompt medical attention.

Reactivity with Ethers: The Cleavage Reaction

The cleavage of the robust C-O bond in ethers is one of the most characteristic reactions of HI. This transformation is invaluable for removing ether-based protecting groups and for structural elucidation, notably in the Zeisel determination of alkoxy groups. The reaction mechanism is highly dependent on the structure of the ether.

Mechanism: SN1 vs. SN2 Pathways

The first step in all acid-catalyzed ether cleavages is the protonation of the ether oxygen by HI, which converts the poor leaving group (RO^-) into a good leaving group (ROH). The subsequent step is a nucleophilic attack by the iodide ion, which can proceed via an SN1 or SN2 mechanism.

- SN2 Pathway (Primary and Methyl Ethers): If the ether carbons are primary or methyl, the iodide ion attacks the less sterically hindered carbon in a concerted SN2 displacement,

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ejecting an alcohol molecule. If excess HI is used, the resulting alcohol is subsequently converted into a second molecule of alkyl iodide.

- SN1 Pathway (Tertiary, Benzylic, or Allylic Ethers): When one of the alkyl groups can form a stable carbocation (e.g., tertiary, benzylic), the protonated ether dissociates to form an alcohol and the stable carbocation. The iodide ion then rapidly traps the carbocation. This pathway is favored due to the high stability of the carbocation intermediate.

Regioselectivity in Unsymmetrical Ethers

The site of cleavage in an unsymmetrical ether is determined by the operative mechanism:

- Under SN2 conditions: The iodide attacks the less sterically hindered alkyl group. For example, methyl isopropyl ether cleaves to yield methyl iodide and isopropanol.
- Under SN1 conditions: The cleavage occurs to form the most stable carbocation. For instance, tert-butyl methyl ether reacts with HI to produce tert-butyl iodide and methanol.

Aryl alkyl ethers, such as anisole, consistently yield a phenol and an alkyl iodide. The C(sp^2)-O bond is strong and resistant to cleavage, and the phenyl cation is highly unstable, precluding an SN1 reaction at the aromatic ring. Furthermore, SN2 attack on an sp^2-hybridized carbon is not feasible.

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Diagram 1: SN2 mechanism for primary ether cleavage by HI.

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Diagram 2: SN1 mechanism for tertiary ether cleavage by HI.

Reactivity with Alcohols

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The conversion of alcohols to alkyl iodides is a fundamental transformation in organic synthesis, and HI is a highly effective reagent for this purpose. The reactivity of alcohols with HI mirrors that of ether cleavage and is highly dependent on the alcohol's structure.

- Reactivity Order: 3° > 2° > 1° > Methyl.
- Mechanism: Tertiary alcohols react rapidly via an SN1 mechanism due to the formation of a stable tertiary carbocation. Primary and secondary alcohols react more slowly via an SN2 mechanism. The use of a dehydrating agent like anhydrous $ZnCl_2$ (Lucas reagent) is common for HCl but is generally unnecessary for the more reactive HBr and HI.

This reaction is a cornerstone of functional group interconversion, transforming a polar, protic alcohol group into a versatile alkyl iodide, which is an excellent substrate for further SN2 reactions or the formation of organometallic reagents.

Reactivity with Alkenes and Alkynes: Hydroiodination

HI readily adds across the π-bonds of alkenes and alkynes in an electrophilic addition reaction.

Regioselectivity: Markovnikov's Rule

The addition of HI to unsymmetrical alkenes is regioselective and follows Markovnikov's rule. The rule states that the proton adds to the carbon atom of the double bond that already bears the greater number of hydrogen atoms. This regioselectivity is dictated by the formation of the most stable carbocation intermediate. The initial electrophilic attack by the proton forms a carbocation, and the subsequent attack by the iodide nucleophile occurs at the more substituted, and therefore more stable, carbocationic center.

Unlike HBr, the anti-Markovnikov addition of HI in the presence of peroxides does not occur. The H-I bond is too weak, and the iodine radical formed is not reactive enough to propagate the radical chain reaction effectively; instead, it tends to dimerize to form I_2.

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Diagram 3: Electrophilic addition of HI to propene.

Reactivity with Other Functional Groups

While less common, HI can react with other functional groups, often under forcing conditions.

- Esters: Ester cleavage with HI is possible but generally requires harsher conditions (higher temperatures, longer reaction times) than ether cleavage. The reaction yields a carboxylic acid and an alkyl iodide.
- Epoxides: The acidic ring-opening of epoxides with HI yields an iodohydrin. The attack of the iodide ion occurs at the less substituted carbon for symmetrical, unhindered epoxides (SN2-like). Under more acidic conditions or with substrates that can form stable carbocations, the attack may occur at the more substituted carbon (SN1-like).
- Reductive Properties: Concentrated HI is a powerful reducing agent, capable of reducing a variety of functional groups. For example, it can reduce benzyl alcohols and alcohols with α-carbonyl groups to the corresponding hydrocarbons. In these reactions, HI is oxidized to I_2. To make the reduction catalytic in HI, red phosphorus is often added to reduce the I_2 back to HI in situ.

Experimental Protocols and Data

Protocol: Cleavage of an Aryl Methyl Ether (Zeisel Determination Principle)

The Zeisel determination is a classic analytical method for quantifying the number of methoxy groups in a compound. The synthetic application follows the same principle.

- Setup: In a round-bottom flask equipped with a reflux condenser, place the aryl methyl ether (e.g., anisole, 1.0 eq).
- Reagent Addition: Carefully add concentrated hydroiodic acid (57% aqueous solution, ~5-10 eq) to the flask. Acetic acid can be used as a co-solvent.
- Reaction: Heat the mixture to reflux (typically 125-130 °C) for 1-3 hours. The reaction progress can be monitored by TLC.

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- Workup: After cooling to room temperature, dilute the reaction mixture with water and transfer it to a separatory funnel.
- Extraction: Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Washing: Wash the combined organic layers with an aqueous solution of sodium thiosulfate to remove any traces of I_2, followed by a brine wash.
- Isolation: Dry the organic layer over an anhydrous salt (e.g., $MgSO_4$ or Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude phenol product. The other product, methyl iodide, is volatile and is typically removed during workup and concentration.
- Purification: Purify the crude product by recrystallization or column chromatography as needed.

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Caption: Workflow for the Zeisel determination method.

Data Summary: Ether Cleavage Conditions

The following table summarizes typical conditions and outcomes for the cleavage of various ether types with HI.

Ether Type	Substrate Example	Mechanism	Relative Rate	Products (with excess HI)
Methyl Primary	Ethyl methyl ether	SN2	Moderate	Ethyl iodide + Methyl iodide
Di-primary	Diethyl ether	SN2	Moderate	Ethyl iodide (2 eq.)
Methyl Aryl	Anisole	SN2	Moderate	Phenol + Methyl iodide
Methyl Tertiary	tert-Butyl methyl ether	SN1	Very Fast	tert-Butyl iodide + Methyl iodide
Di-secondary	Di-isopropyl ether	SN2	Slow	Isopropyl iodide (2 eq.)

Conclusion

Hydrogen iodide stands as a uniquely reactive and indispensable tool in synthetic organic chemistry. Its potent acidity and the superior nucleophilicity of the iodide ion enable a range of powerful transformations not easily achieved with other hydrogen halides. A thorough understanding of the underlying SN1, SN2, and electrophilic addition mechanisms is crucial for predicting reaction outcomes and leveraging HI's reactivity to its full potential. From the strategic cleavage of protective ether groups in complex molecule synthesis to the regioselective formation of iodoalkanes, HI offers reliable and effective solutions to common synthetic challenges, making it a vital reagent for professionals in research and drug development.

References

- Master Organic Chemistry. (n.d.). Acidic cleavage of ethers (SN2). Retrieved from [Link]
- Chemistry LibreTexts. (2024, March 19). 18.3: Reactions of Ethers - Acidic Cleavage. Retrieved from [Link]
- Transformation Tutoring. (2022, November 24). Cleavage of Ethers by HBr and HI. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Chemistry Steps. (n.d.). Reactions of Ethers-Ether Cleavage. Retrieved from [Link]
- Wikipedia. (n.d.). Hydrogen iodide. Retrieved from [Link]
- Master Organic Chemistry. (2014, November 19). Cleavage Of Ethers With Acid. Retrieved from [Link]
- Mastering Chemistry Help. (n.d.). Reaction of Ether with Hydrogen Iodide (HI). Retrieved from [Link]
- ChemistryViews. (2018, October 22). Direct Preparation of Dry Hydrogen Iodide. Retrieved from [Link]
- Chemistry Steps. (n.d.). Markovnikov's Rule. Retrieved from [Link]
- International Labour Organization. (n.d.). ICSC 1326 - HYDROGEN IODIDE. Retrieved from [Link]
- Chemguide. (n.d.). Alkenes and hydrogen halides. Retrieved from [Link]
- Chemistry Stack Exchange. (2019, March 7). Order of reactivity of hydrogen halides. Retrieved from [Link]
- Wikipedia. (n.d.). Zeisel determination. Retrieved from [Link]
- Quora. (2018, October 21). Why is HI more reactive with alcohols than HBr and HCl? Retrieved from [Link]
- Rhodium.ws. (n.d.). Hydrogen Iodide Gas and 57% aqueous Hydriodic Acid. Retrieved from [Link]
- Chemia. (2023, April 12). Iodoalkane synthesis from alcohols: Iodination reactions using alkali iodides (2). Retrieved from [Link]
- Erowid. (n.d.). Preparation of Hydriodic Acid (HI). Retrieved from [Link]
- Chemguide. (n.d.). Making halogenoalkanes (haloalkanes). Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Sciencemadness Wiki. (2020, March 28). Hydrogen iodide. Retrieved from [Link]
- UCSB Nanofab Wiki. (n.d.). Linde Gas LLC Safety Data Sheet. Retrieved from [Link]
- YouTube. (2023, March 8). Reactions of Ethers with Hydrogen Iodide. Retrieved from [Link]
- Chemistry LibreTexts. (2021, December 15). 10.2: Reactions of Alkenes- Addition of Hydrogen Halide to Alkenes. Retrieved from [Link]
- KANTO CHEMICAL CO., INC. (2022, October 1). Safety Data Sheet (SDS). Retrieved from [Link]
- BYJU'S. (n.d.). Markovnikov's Rule. Retrieved from [Link]
- Chemistry LibreTexts. (2023, January 22). Synthesis of Alkyl Halides from Alcohols. Retrieved from [Link]
- University of Calgary. (n.d.). Reactions of Alkenes. Retrieved from [Link]
- Homework.Study.com. (n

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